

Purifying Recombinant DHX36: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DCH36_06

Cat. No.: B15568848

[Get Quote](#)

Application Note & Protocols for the Expression and Purification of Recombinant DEAH-Box Helicase 36 (DHX36)

This document provides a comprehensive guide for the expression and purification of recombinant DHX36 protein, a critical enzyme involved in resolving G-quadruplex structures in both DNA and RNA. The protocols outlined below are intended for researchers, scientists, and drug development professionals engaged in studying the biochemical and structural properties of DHX36.

Introduction

DEAH-Box Helicase 36 (DHX36), also known as G4 Resolvase 1 (G4R1) or RNA Helicase Associated with AU-rich Elements (RHAU), is a multifunctional ATP-dependent helicase.[1][2][3] It plays a crucial role in various cellular processes, including transcription, translation, and the maintenance of genomic integrity, primarily through its ability to unwind stable G-quadruplex (G4) secondary structures.[2][3] Given its significance in cellular function and its implications in diseases such as cancer, obtaining highly pure and active recombinant DHX36 is essential for in-depth biochemical and structural studies.[3][4]

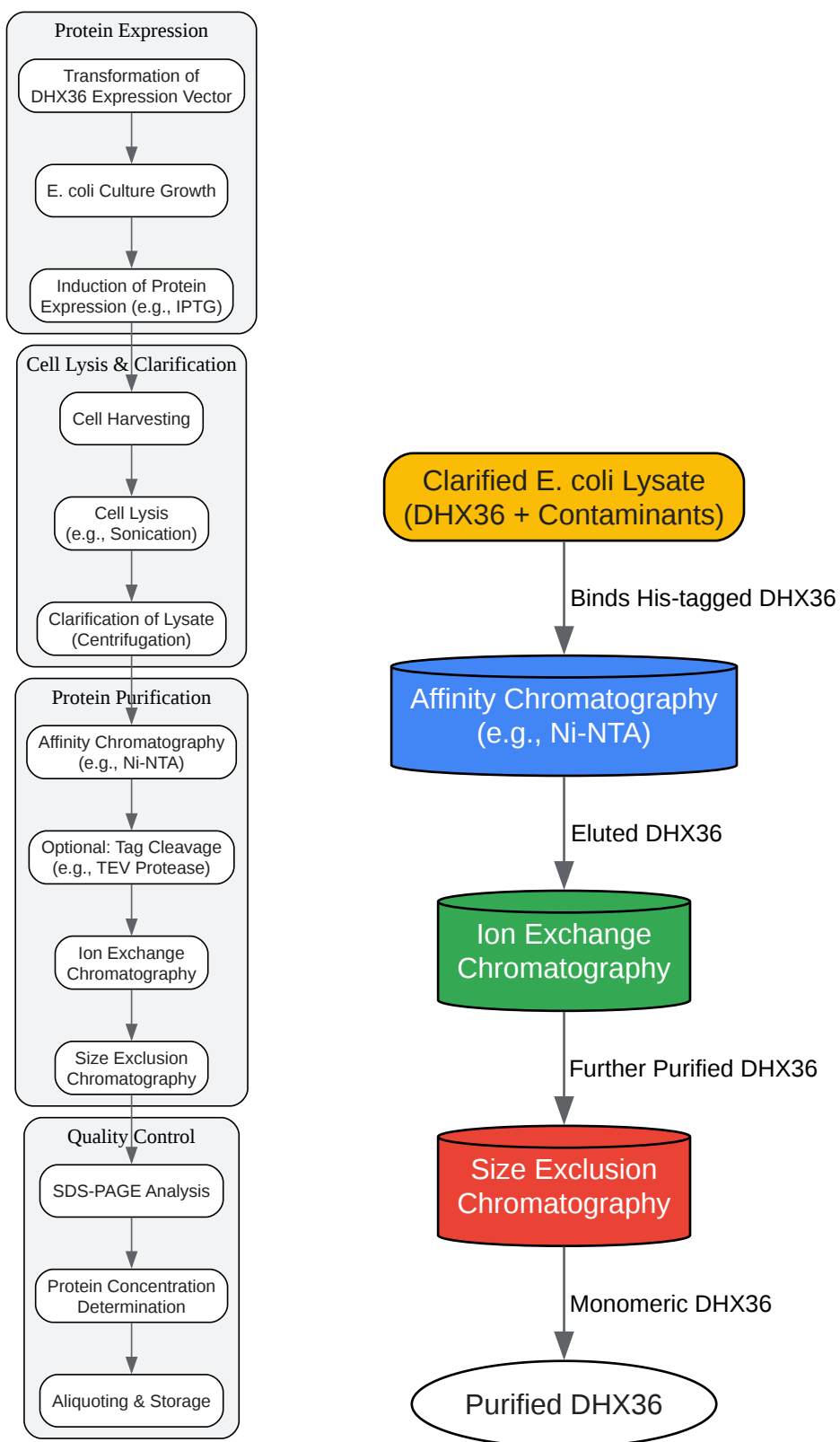
This guide details a robust workflow for the expression of recombinant DHX36 in *Escherichia coli* and a multi-step purification strategy to achieve high purity. The protocol combines affinity, ion exchange, and size-exclusion chromatography for optimal results.

Principle of the Method

The purification strategy employs a sequential chromatographic process to isolate recombinant DHX36 from the complex mixture of proteins present in an *E. coli* lysate. The workflow begins with the expression of a tagged version of DHX36, typically with a polyhistidine (His-tag) or Glutathione S-transferase (GST-tag), to facilitate initial capture by affinity chromatography. Subsequent purification steps, including ion exchange and size-exclusion chromatography, are then used to remove remaining contaminants and protein aggregates, resulting in a highly pure and homogenous protein preparation.

Experimental Workflow

The overall experimental workflow for the purification of recombinant DHX36 is depicted below. This process begins with the transformation of an expression vector into a suitable *E. coli* strain, followed by cell culture, induction of protein expression, cell lysis, and a multi-step chromatographic purification.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. genecards.org \[genecards.org\]](https://www.genecards.org)
- [2. DHX36 - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [3. bellbrooklabs.com \[bellbrooklabs.com\]](https://bellbrooklabs.com)
- [4. RNA G-quadruplex structure-based PROTACs for targeted DHX36 protein degradation and gene activity modulation in mammalian cells - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Purifying Recombinant DHX36: A Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15568848/docs#purifying-recombinant-dhx36-a-guide-for-researchers\]](https://www.benchchem.com/product/b15568848/docs#purifying-recombinant-dhx36-a-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)